

An In-Depth Technical Guide to 2-Amino-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Amino-5-(2,5-difluorophenyl)pyridine

CAS No.: 1249608-12-5

Cat. No.: B581520

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An Essential Building Block for Pharmaceutical and Agrochemical Innovation

Abstract: This technical guide provides a comprehensive overview of 2-Amino-5-fluoropyridine (CAS No. 21717-96-4), a key heterocyclic intermediate in the development of novel therapeutic agents and advanced agrochemicals. This document details the compound's physicochemical properties, explores its synthesis with an emphasis on the rationale behind the chosen methodologies, and discusses its significant applications in drug discovery and beyond. Safety protocols and handling procedures are also provided to ensure its effective and safe use in a laboratory setting. This guide is intended for researchers, medicinal chemists, and professionals in the field of drug development who are looking to leverage the unique properties of this versatile molecule.

Introduction

In the landscape of modern medicinal chemistry, the incorporation of fluorine into molecular scaffolds is a widely employed strategy to enhance the metabolic stability, binding affinity, and overall pharmacokinetic profile of drug candidates. Among the fluorinated heterocyclic building

blocks, 2-Amino-5-fluoropyridine has emerged as a particularly valuable intermediate. Its strategic placement of a fluorine atom and an amino group on the pyridine ring offers a unique combination of reactivity and physicochemical properties.

Initially, this guide was intended to focus on **2-Amino-5-(2,5-difluorophenyl)pyridine**; however, a thorough search of scientific databases and chemical registries did not yield a CAS number for this specific compound, suggesting it is either a novel or less-common substance. Consequently, this guide has been pivoted to focus on the closely related and well-documented analogue, 2-Amino-5-fluoropyridine, which shares similar synthetic pathways and is of significant interest to the scientific community.

This guide will provide an in-depth exploration of 2-Amino-5-fluoropyridine, from its synthesis to its application, with the aim of equipping researchers and drug development professionals with the knowledge to effectively utilize this compound in their work.

Physicochemical Properties

2-Amino-5-fluoropyridine is typically a white to orange crystalline powder with a melting point in the range of 93-97 °C.^[1] Its key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	21717-96-4	^[1] ^[2]
Molecular Formula	C ₅ H ₅ FN ₂	^[1]
Molecular Weight	112.11 g/mol	^[1]
Appearance	White to orange powder/crystal	^[1] ^[3]
Melting Point	93-97 °C	^[1]
Boiling Point	125 °C	^[1]
Solubility	Soluble in methanol	^[1] ^[3]
pKa	4.62 ± 0.13 (Predicted)	^[1]

Synthesis of 2-Amino-5-fluoropyridine: A Mechanistic Approach

The synthesis of 2-Amino-5-fluoropyridine is a multi-step process that requires careful control of reaction conditions to achieve high yields and purity.[2] The most common and effective route starts from the readily available 2-aminopyridine.[2][4] This pathway involves a series of chemical transformations designed to introduce the fluorine atom at the desired position while protecting the amino group. The key steps include nitration, amino acetylation, reduction of the nitro group, diazotization, and the crucial Balz-Schiemann reaction.[2][4]

Rationale for the Synthetic Strategy

The chosen synthetic route is favored for its efficiency and ability to produce a high-purity product.[2] Acetylation of the amino group in 2-aminopyridine is a critical initial step as it serves as a protecting group, preventing unwanted side reactions during the subsequent nitration step. The nitro group is then introduced, which is subsequently reduced to an amino group. This newly formed amino group is the precursor for the introduction of the fluorine atom via the Balz-Schiemann reaction. This multi-step approach allows for the precise installation of the fluorine atom at the 5-position of the pyridine ring.



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Caption: Synthetic workflow for 2-Amino-5-fluoropyridine.

Detailed Experimental Protocol

The following is a representative, detailed protocol for the synthesis of 2-Amino-5-fluoropyridine, synthesized from various literature sources.[4]

Step 1: Acetylation of 2-Aminopyridine

- To a solution of 2-aminopyridine in an appropriate solvent (e.g., acetic acid), add acetic anhydride.

- Heat the reaction mixture under reflux for a specified period to ensure complete acetylation.
- Cool the reaction mixture and pour it into ice water to precipitate the product.
- Filter the solid, wash with water, and dry to obtain 2-acetamidopyridine.

Step 2: Nitration of 2-Acetamidopyridine

- Carefully add 2-acetamidopyridine to a mixture of concentrated sulfuric acid and nitric acid at a low temperature (typically 0-5 °C) to control the exothermic reaction.
- Stir the mixture at a controlled temperature for several hours.
- Pour the reaction mixture onto crushed ice to precipitate the nitrated product.
- Filter, wash with cold water, and dry to yield 2-acetamido-5-nitropyridine.

Step 3: Reduction of the Nitro Group

- Suspend 2-acetamido-5-nitropyridine in a suitable solvent such as ethanol or acetic acid.
- Add a reducing agent, such as iron powder or tin(II) chloride, in the presence of an acid (e.g., hydrochloric acid or acetic acid).
- Heat the mixture under reflux until the reduction is complete.
- Filter the hot reaction mixture to remove the metal salts and concentrate the filtrate.
- Neutralize the residue with a base to precipitate the product, 5-amino-2-acetamidopyridine.

Step 4: Diazotization

- Dissolve 5-amino-2-acetamidopyridine in an aqueous solution of fluoroboric acid (HBF_4).^[5]
- Cool the solution to a low temperature (typically -5 to 0 °C).
- Slowly add a solution of sodium nitrite (NaNO_2) while maintaining the low temperature to form the diazonium tetrafluoroborate salt.^[5]

Step 5: Balz-Schiemann Reaction

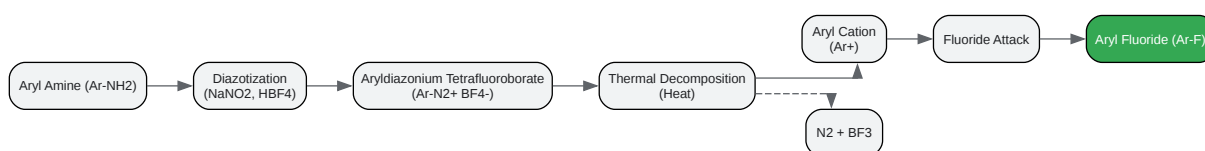
- The isolated diazonium tetrafluoroborate salt is gently heated.[5] The thermal decomposition of this salt yields the desired aryl fluoride, along with nitrogen gas and boron trifluoride.[5][6]
- The reaction is typically carried out in a non-polar solvent or neat.

Step 6: Hydrolysis

- The resulting 2-acetamido-5-fluoropyridine is hydrolyzed by heating with an aqueous acid or base to remove the acetyl protecting group.
- After cooling, the reaction mixture is neutralized to precipitate the final product, 2-Amino-5-fluoropyridine.
- The product can be further purified by recrystallization.

The Balz-Schiemann Reaction: A Closer Look

The Balz-Schiemann reaction is a cornerstone of aromatic fluorination chemistry and is the key step in the synthesis of 2-Amino-5-fluoropyridine.[5] The reaction proceeds through the thermal decomposition of an aryldiazonium tetrafluoroborate salt.[6] The BF_4^- anion acts as a nucleophilic fluoride source.[6][7] The mechanism is generally considered to be $\text{S}_{\text{N}}1$ -like, involving the formation of an aryl cation intermediate.[6]



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Caption: Mechanism of the Balz-Schiemann Reaction.

While effective, the traditional Balz-Schiemann reaction can have limitations, including the need for high temperatures and potential reproducibility issues.[6] Recent advancements have explored modifications to this reaction, such as using ionic liquids or continuous flow processing to improve yields and safety.[7]

Applications in Drug Discovery and Agrochemicals

2-Amino-5-fluoropyridine is a versatile building block in the synthesis of a wide range of biologically active molecules.[8] Its utility stems from the presence of two reactive sites: the amino group and the pyridine ring, which can be further functionalized.

Pharmaceutical Applications

In the pharmaceutical industry, 2-Amino-5-fluoropyridine is a key intermediate in the synthesis of various drug candidates.[2] A notable example is its use in the production of LBM415, a peptide deformylase inhibitor with potential antibacterial activity.[2][4] The fluorine atom in the molecule can enhance the pharmacokinetic properties of the final drug product, such as metabolic stability and membrane permeability.[2] It is also used in the preparation of heterocyclic compounds that act as integrase-inhibiting antiviral agents.[1]

Agrochemical Applications

Beyond pharmaceuticals, 2-Amino-5-fluoropyridine is also utilized in the agrochemical sector for the synthesis of herbicides and fungicides. The unique electronic properties conferred by the fluorine atom can lead to the development of more potent and selective crop protection agents.

Safety and Handling

2-Amino-5-fluoropyridine is considered hazardous and should be handled with appropriate safety precautions.[9]

Hazard Identification:

- Skin Irritation: Causes skin irritation.[10]
- Eye Irritation: Causes serious eye irritation.[10]

- Respiratory Irritation: May cause respiratory irritation.[10]
- Harmful: Harmful if swallowed, in contact with skin, or if inhaled.[9]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.[11]
- Hand Protection: Compatible chemical-resistant gloves.[11]
- Skin and Body Protection: A lab coat and other protective clothing as appropriate.[11]
- Respiratory Protection: Use a NIOSH-approved respirator or equivalent if ventilation is inadequate.[11]

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[9]
- Avoid contact with skin, eyes, and clothing.[9]
- Avoid inhalation of dust.[11]
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[11]
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes. Seek immediate medical attention.
- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[10]

- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Conclusion

2-Amino-5-fluoropyridine is a fundamentally important building block for the development of new pharmaceuticals and agrochemicals. Its synthesis, while requiring a multi-step approach, is well-established and provides access to a versatile scaffold for further chemical modification. The strategic incorporation of a fluorine atom imparts desirable properties that can lead to more effective and safer end-products. A thorough understanding of its synthesis, reactivity, and handling is crucial for any researcher or scientist looking to innovate in the fields of medicinal and agricultural chemistry.

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